

Application Notes and Protocols for Tbaj-876 Administration in Animal Models

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Compound of Interest

Compound Name: *Tbaj-876*

Cat. No.: *B15565333*

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Introduction

Tbaj-876 is a next-generation diarylquinoline antibiotic currently under development for the treatment of both drug-susceptible and drug-resistant tuberculosis (TB).[1][2] As a successor to bedaquiline, **Tbaj-876** exhibits a more potent in vitro activity against *Mycobacterium tuberculosis*, a superior preclinical safety profile, and the potential for a shorter treatment duration.[2][3][4] These application notes provide a comprehensive overview of the administration of **Tbaj-876** in animal models, summarizing key quantitative data and detailing experimental protocols to guide researchers in preclinical study design.

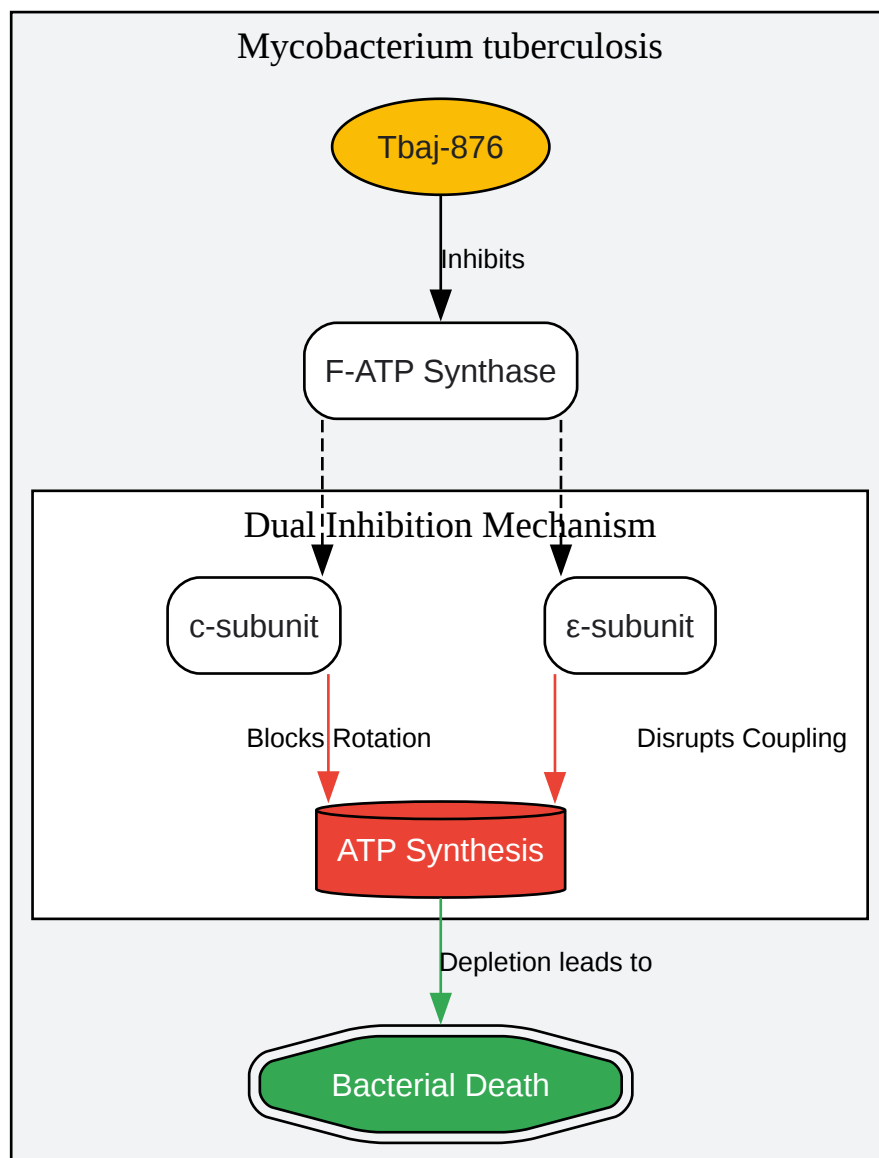
Mechanism of Action

Tbaj-876 targets the mycobacterial F-ATP synthase, an essential enzyme for energy production in *M. tuberculosis*. [1][5][6] The mechanism involves a dual-targeting action on two subunits of the enzyme:

- c-subunit: **Tbaj-876** binds to the c-ring, stalling its rotation and thereby inhibiting ATP synthesis.[5][7]

- ϵ -subunit: It also targets the ϵ -subunit, disrupting the coupling of the c-ring's rotation to ATP synthesis at the catalytic headpiece.[5][6][7]

This dual inhibition is crucial for its potent anti-mycobacterial activity.[5][8] Unlike its predecessor bedaquiline, **Tbaj-876**'s activity is not dependent on an uncoupler mechanism, which may contribute to its improved safety profile.[5][8]



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Caption: Mechanism of action of **Tbaj-876** in *Mycobacterium tuberculosis*.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo efficacy data for **Tbaj-876** from preclinical studies.

Table 1: In Vitro Activity of Tbaj-876

Parameter	Value	Reference Strain	Notes
MIC	0.004 µg/mL	H37Rv	More potent than bedaquiline (MIC: 0.04 µg/mL). [9]
IC50 (ATP Synthesis)	0.031 - 0.2 nM	M. bovis BCG	Significantly lower than bedaquiline (5.3 nM). [10]
MIC against Rv0678 mutant	10-fold lower than bedaquiline	Isogenic Rv0678 loss-of-function mutant	Retains high potency against bedaquiline-resistant strains. [3] [4]

Table 2: In Vivo Efficacy of Tbaj-876 in Murine Models of Tuberculosis

Animal Model	Strain	Treatment	Dosing Regimen	Efficacy Outcome
BALB/c Mice	H37Rv (Wild-Type)	Monotherapy	3.125 mg/kg, oral, daily	Similar reduction in lung CFU as bedaquiline at 25 mg/kg.[9]
BALB/c Mice	H37Rv (Wild-Type)	Monotherapy	6.25 and 12.5 mg/kg, oral, daily	Significantly greater reduction in lung CFU compared to bedaquiline at 25 mg/kg.[3][4][9]
BALB/c Mice	Rv0678 Mutant	Monotherapy	≥6.25 mg/kg, oral, daily	Greater efficacy compared to bedaquiline at 25 mg/kg.[3][4]
BALB/c Mice	H37Rv & Rv0678 Mutant	Combination with Pretomanid and Linezolid	≥6.25 mg/kg, oral, daily	More effective than bedaquiline combination therapy.[3][4]
BALB/c Mice	Beijing VN 2002-1585	Monotherapy	1.6, 6.3, 25 mg/kg, oral, 5 days/week for 4 weeks	Dose-dependent bactericidal activity.[11]

Table 3: Pharmacokinetic Parameters of Tbaj-876 in BALB/c Mice

Dose (oral)	AUC0-inf (mg-h/L)	Cmax (µg/mL)	Notes
20 mg/kg	5.61	Not specified	Lower exposure than bedaquiline (20.9 mg-h/L) at the same dose. [9]
62.5 mg/kg (IM LAI)	143 (AUC0-6wks)	<1	Long-acting injectable formulation maintains plasma concentrations ≥36 ng/mL for 4 weeks.[12]
125 mg/kg (IM LAI)	206 (AUC0-6wks)	<1	Long-acting injectable formulation maintains plasma concentrations ≥36 ng/mL for 6 weeks.[12]
250 mg/kg (IM LAI)	391 (AUC0-6wks)	<1	Long-acting injectable formulation maintains plasma concentrations ≥36 ng/mL for >6 weeks.[12]

Experimental Protocols

Detailed methodologies for key experiments involving **Tbaj-876** administration in animal models are provided below.

Murine Model of Tuberculosis Infection and Drug Administration

This protocol outlines the establishment of a chronic tuberculosis infection in mice and the subsequent oral administration of **Tbaj-876**.



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Caption: Workflow for in vivo efficacy testing of **Tbaj-876**.

1. Animal Model:

- Species: BALB/c mice.
- Health Status: Specific-pathogen-free.

2. Infection:

- Bacterial Strain: Mycobacterium tuberculosis H37Rv, Beijing VN 2002-1585, or relevant mutant strains.[3][11]
- Infection Route: Low-dose aerosol infection to deliver approximately 100 bacilli to the lungs.
- Post-infection Period: Allow the infection to establish for 2 weeks before initiating treatment. [11]

3. Drug Formulation and Administration:

- Formulation: **Tbaj-876** is typically formulated in an aqueous vehicle for oral administration. A common vehicle is 20% Captisol®.
- Administration Route: Oral gavage.[11]
- Volume: 0.2 mL.[11]
- Dosing Schedule: Once daily, 5 days per week.[11]

- Dose Range: Doses ranging from 1.6 mg/kg to 25 mg/kg have been evaluated.[\[11\]](#)

4. Efficacy Assessment:

- Endpoint: Bacterial load in the lungs, measured as colony-forming units (CFU).
- Procedure:
 - At predetermined time points (e.g., after 1 and 2 months of treatment), euthanize mice.
 - Aseptically remove the lungs.
 - Homogenize the lungs in phosphate-buffered saline (PBS).
 - Prepare serial dilutions of the lung homogenates.
 - Plate the dilutions on Middlebrook 7H11 agar supplemented with OADC.
 - Incubate plates at 37°C for 3-4 weeks.
 - Count the colonies to determine the CFU per lung.

Pharmacokinetic Analysis in Mice

This protocol describes the procedure for collecting plasma samples from mice following **Tbaj-876** administration to determine its pharmacokinetic profile.

1. Dosing:

- Administer **Tbaj-876** orally or via the desired route at the specified dose.

2. Blood Collection:

- Time Points: Collect blood samples at various time points post-dosing (e.g., 0.5, 1, 2, 4, 8, 24 hours).
- Method: Collect blood via submandibular or cardiac puncture into tubes containing an anticoagulant (e.g., EDTA).

- Plasma Separation: Centrifuge the blood samples to separate the plasma.

3. Sample Processing and Analysis:

- Storage: Store plasma samples at -80°C until analysis.
- Analytical Method: Quantify the concentrations of **Tbaj-876** and its major active metabolite, M3, in plasma using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.[\[13\]](#)

4. Data Analysis:

- Use pharmacokinetic software to calculate key parameters such as AUC (Area Under the Curve), C_{max} (maximum concentration), and t_{1/2} (half-life).

Safety and Metabolism

Tbaj-876 has a more favorable preclinical safety profile compared to bedaquiline, with a lower potential for cardiotoxicity (QTc interval prolongation).[\[2\]](#)[\[14\]](#)[\[15\]](#) Preclinical studies in rats and dogs have shown an acceptable toxicological and tolerability profile.[\[1\]](#)[\[16\]](#)

Tbaj-876 is metabolized, with M3 being a major active metabolite that contributes significantly to the overall bactericidal activity.[\[11\]](#)[\[13\]](#) The exposure to M3 can be 2.2 to 3.6-fold higher than the parent compound following **Tbaj-876** administration in mice.[\[11\]](#)[\[13\]](#) Researchers should consider quantifying both **Tbaj-876** and M3 in pharmacokinetic and pharmacodynamic studies to fully understand the drug's activity.[\[13\]](#)

Conclusion

Tbaj-876 is a promising new anti-tuberculosis agent with superior potency and an improved safety profile over bedaquiline. The data and protocols presented here provide a foundation for researchers to design and execute preclinical studies to further evaluate the efficacy and pharmacokinetics of **Tbaj-876** in various animal models of tuberculosis. Careful consideration of the experimental design, including the choice of animal model, dosing regimen, and analytical methods, will be crucial for the successful translation of these preclinical findings to clinical applications.

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